

Application Notes and Protocols for OAC1 in Research

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Compound of Interest

Compound Name: OAC1

Cat. No.: B1677069

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Audience: Researchers, scientists, and drug development professionals.

Introduction

OAC1 (Oct4-activating compound 1) is a small molecule that has been identified as an activator of Octamer-binding transcription factor 4 (Oct4).^{[1][2]} Oct4 is a critical transcription factor for maintaining the self-renewal and pluripotency of embryonic stem cells.^{[1][3][4]} **OAC1** enhances the efficiency of induced pluripotent stem cell (iPSC) reprogramming when used in combination with the transcription factors Oct4, Sox2, c-Myc, and Klf4.^{[3][5]} Its mechanism involves the activation of both Oct4 and Nanog promoter-driven gene expression.^{[2][5][6][7]} Specifically, **OAC1** appears to increase the transcription of the Oct4-Nanog-Sox2 triad and Tet1, a gene associated with DNA demethylation, without affecting the p53-p21 or Wnt- β -catenin signaling pathways.^{[5][6][8]} These characteristics make **OAC1** a valuable tool in stem cell research and regenerative medicine.

This document provides detailed information on the solubility of **OAC1** in common laboratory solvents, DMSO and ethanol, along with protocols for its use in in vitro and in vivo research applications.

Physicochemical Properties and Solubility

- Molecular Formula: C₁₄H₁₁N₃O^{[4][5][9]}
- Molecular Weight: 237.26 g/mol ^{[5][6][8]}

- CAS Number: 300586-90-7[4][5][8][9]

The solubility of **OAC1** can vary slightly between different suppliers and batches.[5] The following table summarizes reported solubility data in DMSO and ethanol. It is recommended to use fresh, anhydrous DMSO for the best results, as absorbed moisture can reduce solubility.[6] For less soluble preparations, sonication is recommended to aid dissolution.[7][8]

Table 1: Solubility of **OAC1**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	47	198.09	Selleck Chemicals[5] [6]
DMSO	23.7	99.89	TargetMol[8]
DMSO	≥ 9.9	≥ 41.74	GlpBio, APExBIO[2][7]
DMSO	10	42.15	Cayman Chemical[9]
DMSO	-	100	R&D Systems
Ethanol	21	88.51	Selleck Chemicals[5]
Ethanol	23.7	99.89	TargetMol[8]
Ethanol	≥ 10.08 (with ultrasonic)	≥ 42.5	APExBIO[7]
Ethanol	2	8.43	Cayman Chemical[9]
Ethanol	-	100	R&D Systems
Water	Insoluble	Insoluble	Selleck Chemicals[5] [6]

Experimental Protocols

Materials:

- **OAC1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or 200-proof Ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)[8]

Procedure:

- **Determine Required Concentration:** Based on experimental needs, calculate the mass of **OAC1** required to prepare a stock solution (e.g., 10 mM, 50 mM). For example, to make 1 mL of a 10 mM stock solution, you would need 2.37 mg of **OAC1** (Mass = 10 mmol/L * 1 mL * 237.26 g/mol).
- **Aliquot Solvent:** Add the calculated volume of DMSO or ethanol to a sterile vial.
- **Dissolve OAC1:** Add the **OAC1** powder to the solvent.
- **Mix Thoroughly:** Vortex the solution until the powder is completely dissolved. If dissolution is slow, brief sonication (5-10 minutes) in a water bath can facilitate the process.[2][8]
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[2][6] Store the stock solutions at -80°C for long-term storage (up to one year) or at -20°C for shorter-term storage (up to one month).[2][6][8]

This protocol is based on studies demonstrating **OAC1**'s ability to activate Oct4 and Nanog promoter-driven reporters.[2][5][6]

Materials:

- Cells transfected with an Oct4 or Nanog promoter-luciferase reporter construct (e.g., Human ESCs).[5][6]
- Complete cell culture medium

- **OAC1** stock solution (e.g., 10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Luciferase assay reagent kit

Procedure:

- **Cell Seeding:** Plate the reporter cells in a 96-well plate at a density appropriate for your cell line and allow them to adhere overnight.
- **Preparation of Working Solution:** Dilute the **OAC1** stock solution in a complete culture medium to the desired final concentration. A typical effective concentration is 1 μM .^{[5][6][8]}
Note: Ensure the final concentration of DMSO in the medium is non-toxic to the cells (typically $\leq 0.1\%$).
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing **OAC1**. Include a vehicle control group treated with the same concentration of DMSO without **OAC1**.
- **Incubation:** Incubate the cells for 24 hours under standard culture conditions (e.g., 37°C, 5% CO₂).^{[5][6]}
- **Luciferase Assay:** After incubation, remove the medium and wash the cells once with PBS. Perform the luciferase assay according to the manufacturer's instructions.
- **Data Analysis:** Measure luminescence using a plate reader. Normalize the luciferase activity to a co-transfected control reporter or total protein concentration to account for differences in cell number and transfection efficiency.

The choice of vehicle for in vivo studies is critical and depends on the route of administration. Below are two formulations derived from supplier datasheets.^[5] Note: These formulations should be prepared fresh before each use.^[5]

A. Formulation 1: Corn Oil Suspension

- **Prepare a Diluted Stock:** Prepare a 4.7 mg/mL stock solution of **OAC1** in DMSO.

- Formulate: Add 50 µL of the 4.7 mg/mL **OAC1** stock solution to 950 µL of corn oil.
- Mix: Mix evenly to create a final suspension with a concentration of 0.235 mg/mL **OAC1** in 5% DMSO/95% corn oil.[5]

B. Formulation 2: Aqueous Solution with Co-solvents

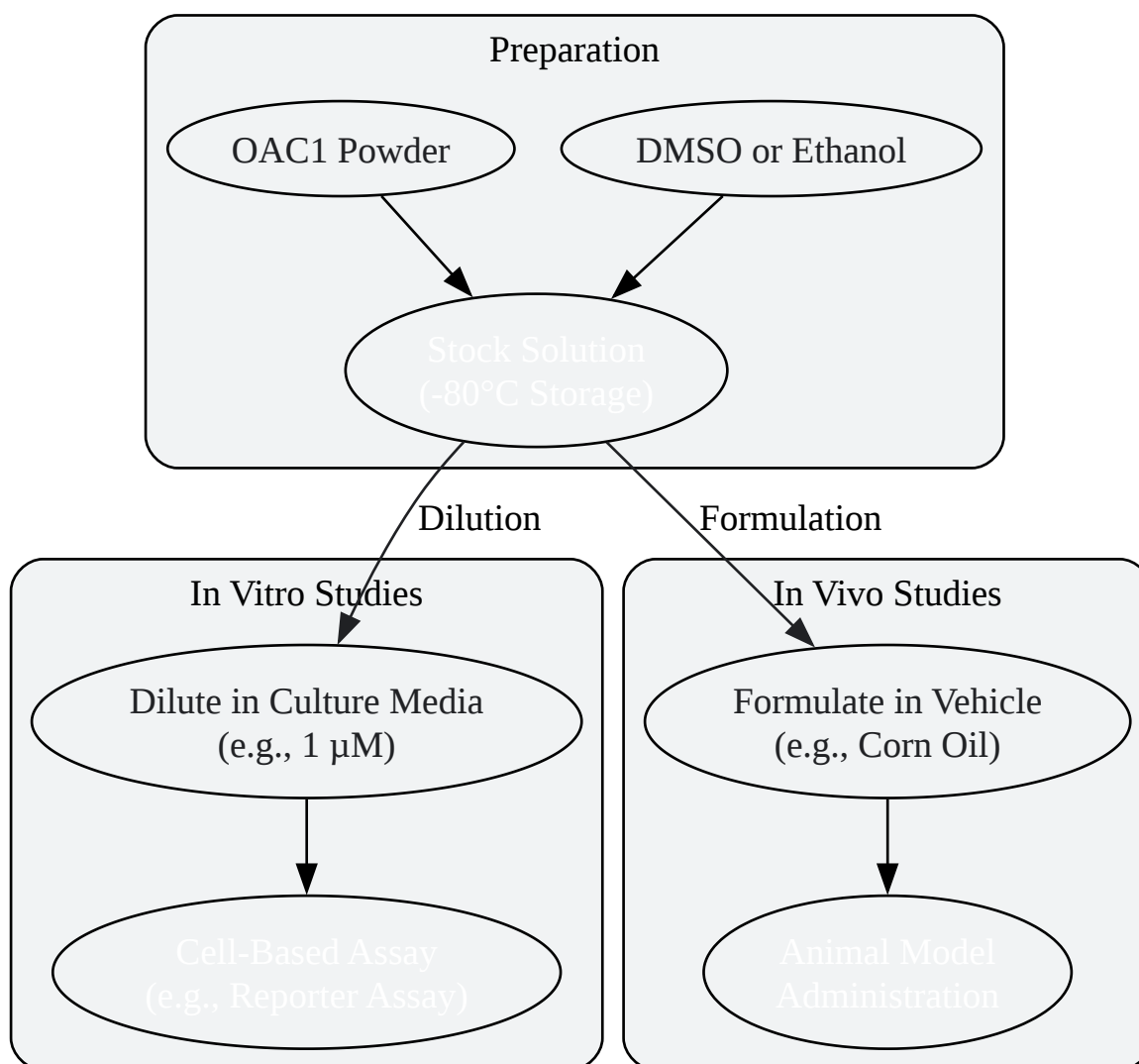
- Prepare a Concentrated Stock: Prepare a 47 mg/mL stock solution of **OAC1** in DMSO.
- Formulate: To prepare 1 mL of the final solution, perform the following steps in order:
 - Add 50 µL of the 47 mg/mL **OAC1** stock to 400 µL of PEG300. Mix until clear.
 - Add 50 µL of Tween80 to the mixture. Mix until clear.
 - Add 500 µL of ddH₂O to bring the final volume to 1 mL.
- Final Concentration: This results in a 2.35 mg/mL clear solution of **OAC1** in a vehicle of 5% DMSO, 40% PEG300, 5% Tween80, and 50% ddH₂O.[5]

Visualizations

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```

Caption: **OAC1** enhances iPSC reprogramming via specific transcriptional activation.



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Caption: General workflow for preparing and using **OAC1** in research.

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References

- 1. selectscience.net [selectscience.net]

- 2. glpbio.com [glpbio.com]
- 3. OAC1, Bioactive Small Molecules - Epigenetics [epigenhub.com]
- 4. stemcell.com [stemcell.com]
- 5. selleckchem.com [selleckchem.com]
- 6. selleckchem.com [selleckchem.com]
- 7. apexbt.com [apexbt.com]
- 8. OAC1 | OCT | TargetMol [targetmol.com]
- 9. caymanchem.com [caymanchem.com]
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